

In-depth Technical Guide: 2-(Benzyloxy)-4-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-(Benzyloxy)-4-methoxybenzoic acid

Cat. No.: B1318092

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Introduction

2-(Benzyloxy)-4-methoxybenzoic acid, a substituted aromatic carboxylic acid, holds significant interest within the scientific community, particularly in the fields of organic synthesis and medicinal chemistry. Its structural features, combining a benzoic acid moiety with benzyloxy and methoxy groups, make it a versatile intermediate for the synthesis of more complex molecules and a potential scaffold for the development of novel therapeutic agents. This technical guide provides a detailed overview of its chemical properties, synthesis, and potential applications, with a focus on data relevant to research and development.

Chemical and Physical Properties

A precise CAS Number for **2-(Benzyloxy)-4-methoxybenzoic acid** could not be definitively identified from available public resources, which may suggest its novelty or limited commercial availability. For the purpose of this guide, we will refer to its structural isomer, 2-((4-methoxybenzyloxy)methyl)benzoic acid, for which a CAS number is available. It is crucial to note that while structurally related, the properties of these two compounds will differ.

Table 1: Physicochemical Data of 2-((4-methoxybenzyloxy)methyl)benzoic acid

Property	Value	Source
CAS Number	1154955-09-5	LookChem[1]
Molecular Formula	C ₁₆ H ₁₆ O ₄	LookChem[1]
Molecular Weight	272.30 g/mol	LookChem[1]

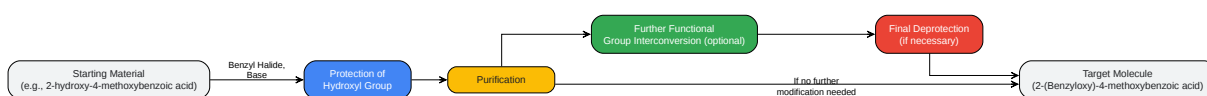
Note: The data presented above is for 2-((4-methoxybenzyloxy)methyl)benzoic acid and should be used as a reference point with caution, as it is not the identical compound requested.

Synthesis and Experimental Protocols

The synthesis of **2-(Benzyloxy)-4-methoxybenzoic acid** and its derivatives can be approached through several established organic chemistry reactions. A general synthetic strategy would involve the protection of a hydroxyl group as a benzyl ether and subsequent modification of other functional groups on the aromatic ring.

General Synthetic Workflow:

The following diagram illustrates a conceptual workflow for the synthesis of a substituted benzoic acid like the target compound.



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Caption: Conceptual workflow for the synthesis of **2-(Benzyloxy)-4-methoxybenzoic acid**.

Experimental Protocol: Benzylolation of a Phenolic Hydroxyl Group

This protocol provides a generalized method for the benzylation of a hydroxyl group on a substituted benzoic acid, a key step in the synthesis of the target molecule.

Materials:

- Substituted 2-hydroxybenzoic acid (e.g., 2-hydroxy-4-methoxybenzoic acid)
- Benzyl bromide or benzyl chloride
- A suitable base (e.g., potassium carbonate, sodium hydride)
- Anhydrous solvent (e.g., acetone, dimethylformamide (DMF))
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Dissolve the substituted 2-hydroxybenzoic acid in the anhydrous solvent in a round-bottom flask under an inert atmosphere.
- Add the base portion-wise to the solution at room temperature.
- Stir the mixture for a predetermined time (e.g., 30 minutes) to allow for the formation of the phenoxide.
- Add the benzyl halide dropwise to the reaction mixture.
- Heat the reaction to a suitable temperature (e.g., reflux) and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to yield the desired 2-(benzyloxy)-substituted benzoic acid.

Potential Applications in Drug Discovery

Substituted benzoic acid derivatives are prevalent in a wide range of pharmaceuticals. The structural motifs present in **2-(Benzyloxy)-4-methoxybenzoic acid** suggest its potential as a building block in the synthesis of compounds with various biological activities.

Logical Relationship in Drug Discovery:

The following diagram outlines the logical progression from a core chemical structure to a potential drug candidate.



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Caption: Logical progression from a core chemical scaffold to a drug candidate.

Due to the absence of specific biological data for **2-(Benzyloxy)-4-methoxybenzoic acid**, any discussion of its involvement in signaling pathways would be speculative. However, related methoxybenzoic acid derivatives have been explored for their anti-inflammatory and analgesic properties.

Conclusion

2-(Benzyloxy)-4-methoxybenzoic acid represents a molecule of interest for chemical synthesis and potential applications in drug discovery. While a definitive CAS number and extensive experimental data are not readily available in the public domain, this guide provides a foundational understanding of its properties, potential synthetic routes, and the logical framework for its application in research and development. Further investigation is warranted to fully elucidate the chemical and biological profile of this compound.

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References

- 1. 2-((4-methoxybenzyloxy)methyl)benzoic acid | lookchem [lookchem.com]
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